

A Comparative Analysis of Pentryl's Detonation Characteristics

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Compound of Interest

Compound Name: Pentryl

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This guide provides a comprehensive cross-validation of the detonation characteristics of **Pentryl**, a powerful nitroaromatic explosive. Through a detailed comparison with established military explosives such as Trinitrotoluene (TNT), Research Department Explosive (RDX), and Pentaerythritol Tetranitrate (PETN), this document aims to offer an objective performance assessment supported by experimental data and standardized testing protocols.

Comparative Detonation and Physical Properties

The following table summarizes the key physical and detonation properties of **Pentryl** and other selected secondary explosives. It is important to note that direct, side-by-side comparative experimental data for **Pentryl** is limited in open literature. Therefore, the presented data is compiled from various sources and may reflect results from experiments conducted under different conditions.

Property	Pentryl	Tetryl	TNT	RDX	PETN
Chemical Formula	C ₈ H ₆ N ₆ O ₁₁	C ₇ H ₅ N ₅ O ₈	C ₇ H ₅ N ₃ O ₆	C ₃ H ₆ N ₆ O ₆	C ₅ H ₈ N ₄ O ₁₂
Density (g/cm ³)	1.82[1]	1.73[2]	1.60[3]	1.82	1.73[4]
Melting Point (°C)	129[1]	129.5[2]	80.6	205.5	141.3[4]
Explosion Temperature (°C)	235[1]	187[2]	240	230	215
Detonation Velocity (m/s)	Not Available	7,570[3]	6,900[3]	8,750	8,350[4]
Heat of Explosion (kcal/mole)	372.4[1]	-	-	-	-
Heat of Combustion (kcal/mole)	911.1[1]	-	-	-	-
Heat of Formation (kcal/mole)	43.4[1]	-	-	-	-
Impact Sensitivity (cm)	48	32	>100	24-30	13
Trauzl Lead Block Test (cm ³)	410	390	285	480	523[4]

Note: Due to the scarcity of publicly available data for **Pentryl**'s detonation velocity, the value for Tetryl, a structurally similar compound, is provided for comparative context.

Experimental Protocols

The data presented in this guide is derived from standardized experimental tests designed to characterize the performance and sensitivity of explosive materials. The following are detailed methodologies for key experiments.

Determination of Detonation Velocity

The velocity at which a detonation wave propagates through an explosive is a critical measure of its performance. Several methods are employed for this measurement:

- **Dautriche Method:** This classic method utilizes a length of detonating cord with a known detonation velocity. The explosive charge to be tested is placed in a tube. Two points at a known distance apart along the charge are connected by the detonating cord, which is then initiated at one end of the charge. The point where the two detonation waves from the cord collide is marked on a lead plate, allowing for the calculation of the explosive's detonation velocity.^[5]
- **Electronic Probes:** This method involves placing a series of ionization or fiber optic probes at precise intervals along the explosive charge. As the detonation front passes each probe, a signal is generated and recorded by a high-speed oscilloscope or data acquisition system. The time intervals between signals from consecutive probes are used to calculate the detonation velocity.^{[1][6][7][8]}
- **Streak Photography:** A high-speed streak camera can be used to continuously record the position of the detonation front as it travels along the explosive charge. The resulting image provides a time-versus-distance record, from which the detonation velocity can be accurately determined.^[1]

Trauzl Lead Block Test

This test measures the brisance, or shattering power, of an explosive.

- **Apparatus:** A standardized cylindrical lead block (200 mm in diameter and 200 mm high) with a central borehole (25 mm in diameter and 125 mm deep) is used.^[5]

- Procedure: A 10-gram sample of the explosive, wrapped in foil, is placed at the bottom of the borehole. The remainder of the hole is filled with sand. The explosive is then detonated.[5]
- Measurement: The detonation expands the cavity within the lead block. The volume of this enlarged cavity is measured by filling it with water and then measuring the volume of the water. The initial volume of the borehole is subtracted to determine the net expansion, which is reported in cubic centimeters (cm³).[5]

Ballistic Mortar Test

This test determines the power or work capacity of an explosive.

- Apparatus: A heavy, pendulum-mounted mortar and a projectile of known mass are used.
- Procedure: A specified weight of the explosive (typically 10 grams) is loaded into the mortar's chamber and initiated. The resulting detonation expels the projectile.
- Measurement: The recoil of the pendulum is measured as the angle of its swing. This angle is directly related to the energy released by the explosive and is often expressed as a percentage of the power of a standard explosive like picric acid or TNT.[9]

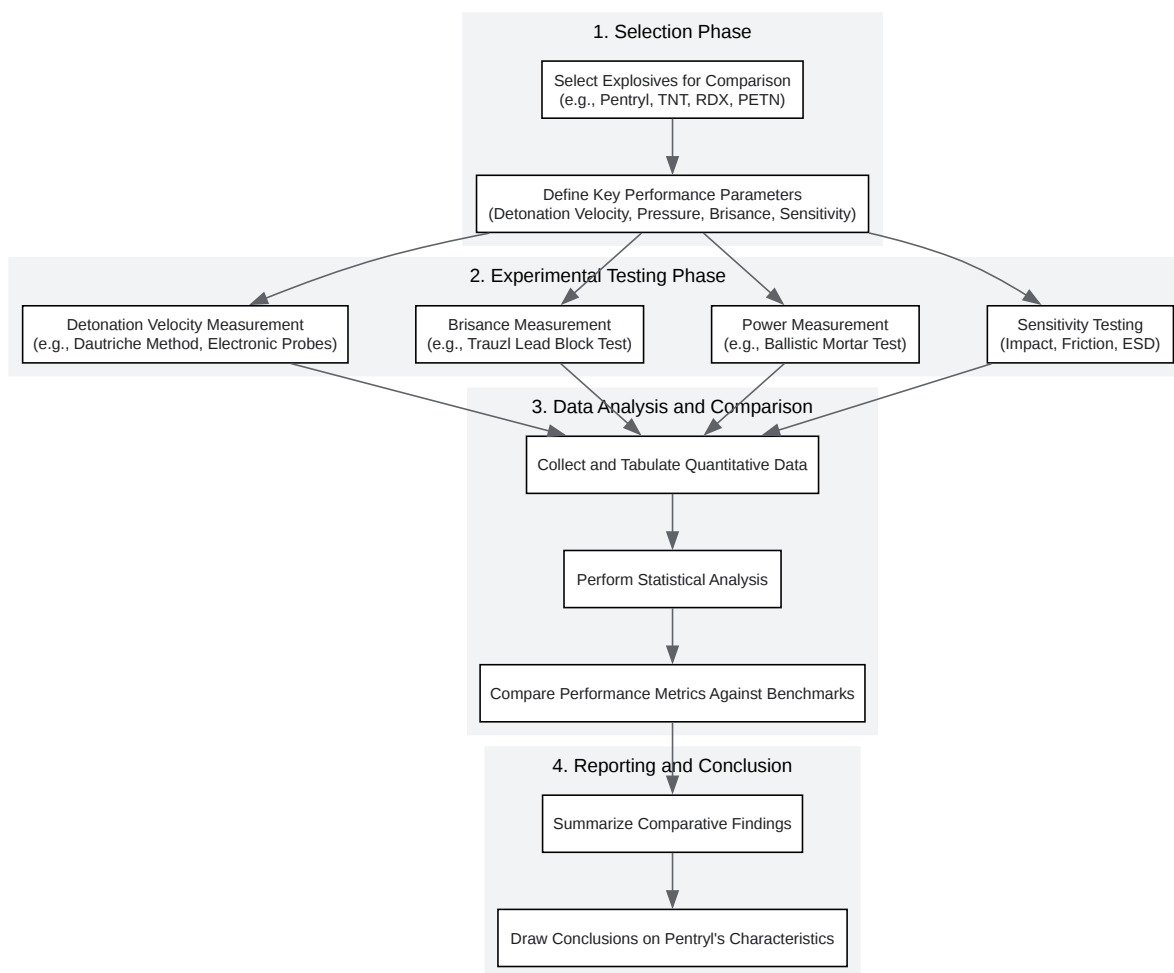
Impact Sensitivity Test (BAM Fall Hammer)

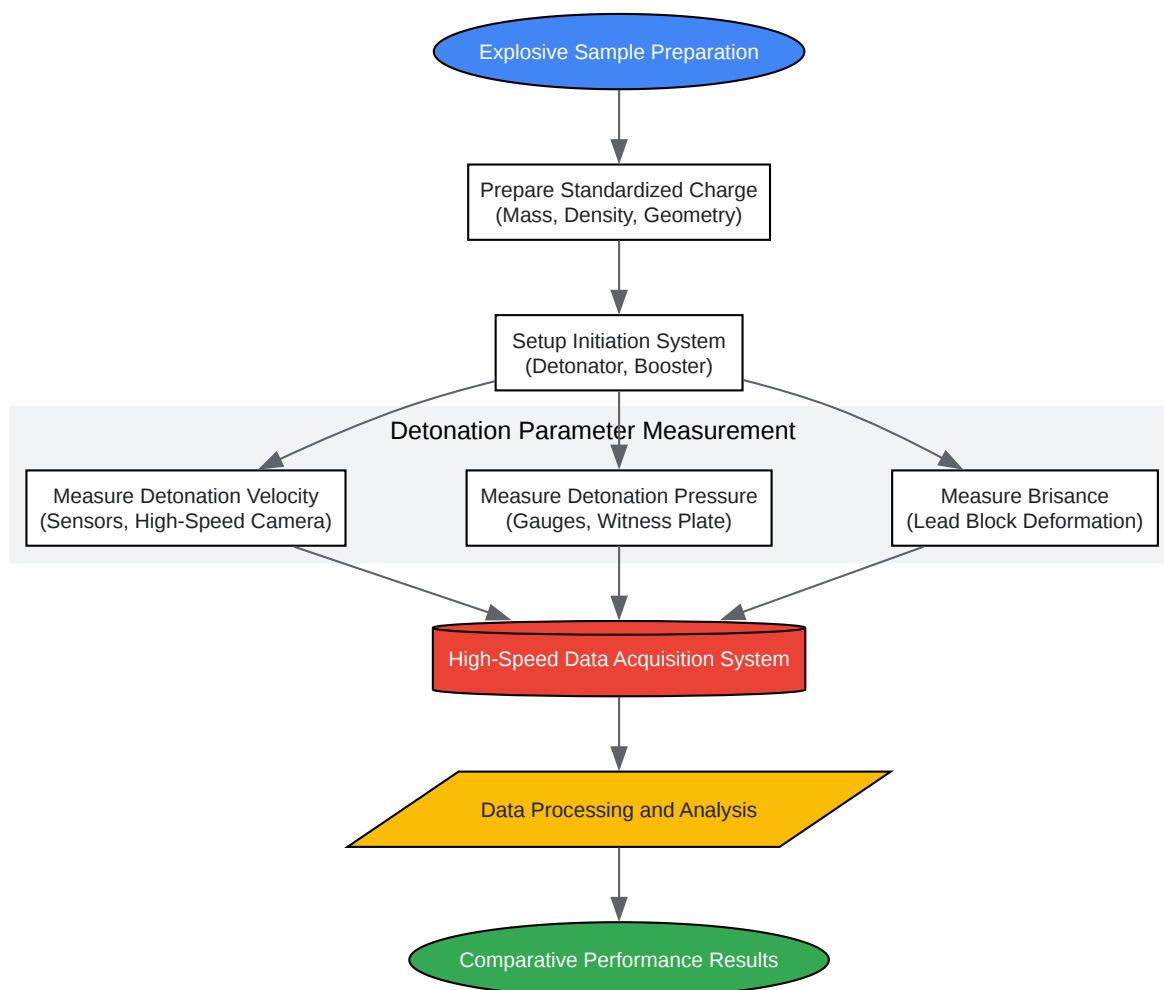
This test assesses the sensitivity of an explosive to initiation by impact.

- Apparatus: A standardized apparatus consisting of a drop weight, a striker pin, and an anvil (BAM Fall Hammer).
- Procedure: A small, measured sample of the explosive (e.g., 40 mm³) is placed on the anvil. A specified weight is then dropped from varying heights onto the striker pin, which is in contact with the explosive sample.
- Measurement: The test is repeated at different drop heights to determine the minimum height at which initiation (indicated by a flame, spark, or audible report) occurs in a certain percentage of trials (typically 50%). The result is reported as the impact energy in Joules (J).

Visualizing the Cross-Validation Workflow

The following diagrams illustrate the logical flow of the cross-validation process for explosive characteristics and a general experimental workflow for determining these properties.





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References

- 1. yadda.icm.edu.pl [yadda.icm.edu.pl]
- 2. Tetryl - Wikipedia [en.wikipedia.org]
- 3. Table of explosive detonation velocities - Wikipedia [en.wikipedia.org]
- 4. Pentaerythritol tetranitrate - Wikipedia [en.wikipedia.org]
- 5. journal-atm.org [journal-atm.org]
- 6. nmt.edu [nmt.edu]
- 7. mdpi.com [mdpi.com]
- 8. Research and Development of High-performance Explosives - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Publishers Panel [zeszyty-naukowe.awl.edu.pl]
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